

Application Note: High-Integrity Extraction of Falcarinol from Apiaceae

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *rac-Falcarinol*

CAS No.: 4117-12-8

Cat. No.: B030405

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Executive Summary & Chemical Challenges

Falcarinol is a thermally unstable, light-sensitive polyacetylene with potent anti-inflammatory and cytotoxic properties. Its conjugated diyne structure makes it prone to polymerization and oxidation. Successful extraction requires a "Cold & Dark" strategy to prevent degradation into inactive artifacts (e.g., falcarinone).

Key Physicochemical Constraints

Property	Value/Characteristic	Implication for Extraction
LogP	~3.4 (Lipophilic)	Requires non-polar to moderately polar solvents (Hexane, EtOAc, scCO ₂).
Stability	Low (Heat/UV sensitive)	Strict Limit: T < 40°C. Amber glassware required.
Reactivity	Electrophilic at C-3	Avoid strong acids/bases; risk of nucleophilic attack.
Safety	Skin Sensitizer	Warning: Causes allergic contact dermatitis. Full PPE required.

Pre-Extraction Sample Preparation

Causality: Polyacetylenes degrade rapidly in the presence of water and enzymes (lipoxygenases) once tissue is damaged.

- Harvesting: Select mature roots (highest concentration in periderm/peel).
- Quenching: Immediately wash and freeze in liquid nitrogen or at -80°C .
- Lyophilization: Freeze-dry to constant weight. Why? Removing water prevents hydrolysis and enzymatic degradation during solvent exposure.
- Comminution: Grind to a fine powder (particle size < 0.5 mm) immediately before extraction.
Note: Do not store powdered material; surface area exposure accelerates oxidation.

Protocol A: Solvent Extraction (Laboratory Scale)

Best for: High yield, routine analysis, and purification.

Reagents

- Solvent: Ethyl Acetate (EtOAc) (HPLC Grade). Rationale: EtOAc offers the best balance of selectivity for polyacetylenes over highly non-polar lipids (waxes) while being volatile enough for easy removal.
- Drying Agent: Anhydrous Sodium Sulfate ().

Step-by-Step Methodology

- Maceration:
 - Weigh 10 g of lyophilized root powder into an amber Erlenmeyer flask.
 - Add 100 mL EtOAc (1:10 solid-to-solvent ratio).
 - Purge headspace with Nitrogen (

) gas to remove oxygen.

- Seal and stir magnetically at 4°C (cold room) for 12 hours. Avoid Ultrasound if possible: Sonication can induce radical formation and polymerization of diynes.
- Filtration:
 - Filter through a sintered glass funnel (porosity 3) or PTFE membrane (0.45 μm).
 - Re-extract the residue with 50 mL EtOAc for 2 hours to ensure exhaustive extraction.
- Concentration:
 - Combine filtrates.
 - Evaporate solvent using a Rotary Evaporator.
 - Critical Parameter: Bath temperature ≤ 30°C. Vacuum pressure adjusted to prevent bumping.
 - Do not dry completely to a crust; stop when a viscous oil remains to prevent oxidative stress on the dry residue.
- Reconstitution:
 - Redissolve immediately in Acetonitrile (for HPLC) or Hexane (for Silica purification).

Protocol B: Supercritical Fluid Extraction (SFE-CO₂)

Best for: Green chemistry, solvent-free residue, industrial scaling.

Mechanism

Supercritical

is non-polar. Falcarinol contains a polar hydroxyl group (-OH). While pure

can extract it, the addition of a modifier (co-solvent) significantly enhances yield and reduces extraction time.

SFE Parameters

Parameter	Setting	Rationale
Pressure	300 bar (30 MPa)	High density required to solubilize C17 chains.
Temperature	40°C	Balance between solubility (density) and thermal stability.
Flow Rate	2-4 mL/min	Ensures mass transfer equilibrium.
Modifier	5-10% Ethanol	Increases polarity to target the -OH group of Falcarinol.
Mode	Dynamic	Continuous flow prevents solute saturation.

Workflow

- Load extraction vessel with 5 g lyophilized powder mixed with inert glass beads (to prevent channeling).
- Pressurize system to 300 bar at 40°C.
- Run dynamic extraction with
+ 5% EtOH for 60 minutes.
- Depressurize into a collection vial containing a small amount of EtOAc (trap solvent) to prevent aerosol loss.

Purification & Enrichment Strategy

Crude extracts contain carotenoids, sterols, and fatty acids.

Step 1: Solid Phase Extraction (SPE)

- Cartridge: C18 (Reverse Phase).

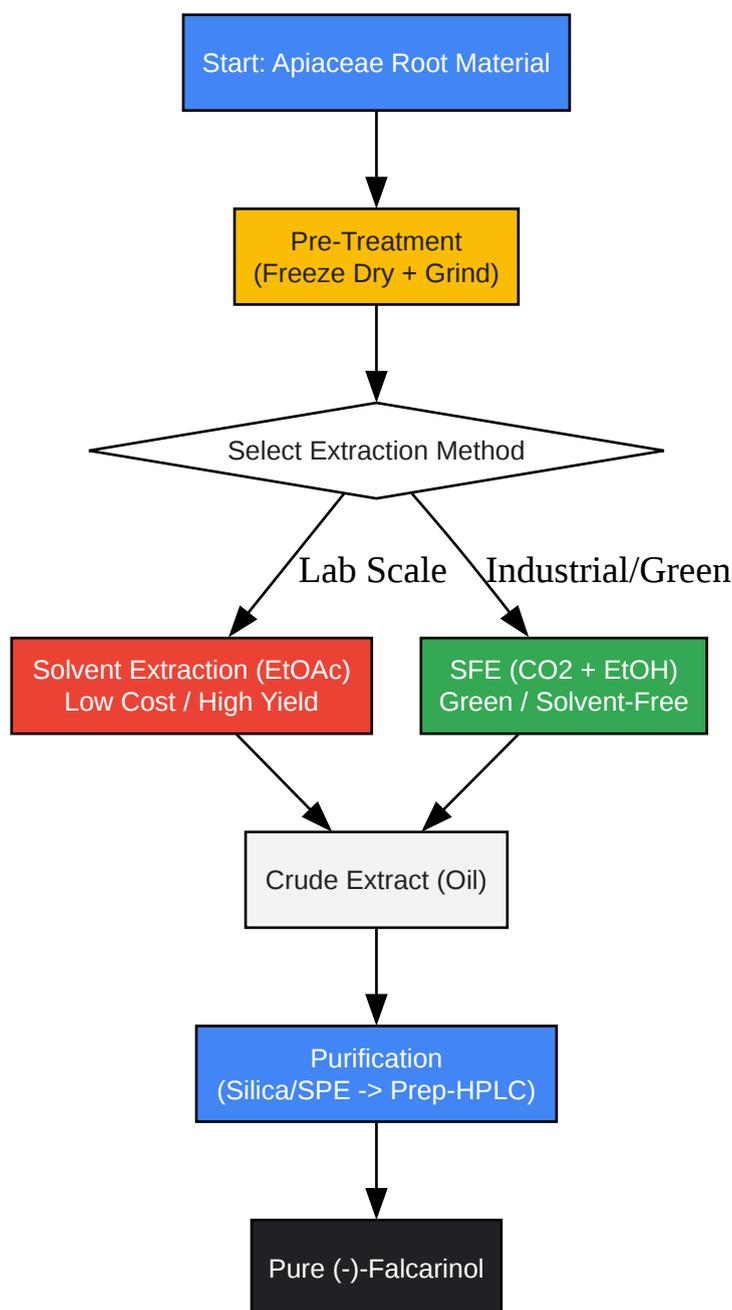
- Loading: Dissolve extract in 10% MeOH/Water.
- Wash: 50% MeOH (Removes polar sugars/acids).
- Elution: 100% MeOH or Acetonitrile (Elutes Polyacetylenes).

Step 2: Preparative HPLC[5]

- Column: C18 Reverse Phase (e.g., Luna C18, 5 μ m, 250 x 21 mm).
- Mobile Phase: Isocratic Acetonitrile:Water (80:20).
- Detection: UV at 205 nm (Polyacetylene chromophore).[2]
- Retention: Falcarinol typically elutes after Falcarindiol due to higher lipophilicity.

Visualization of Workflows

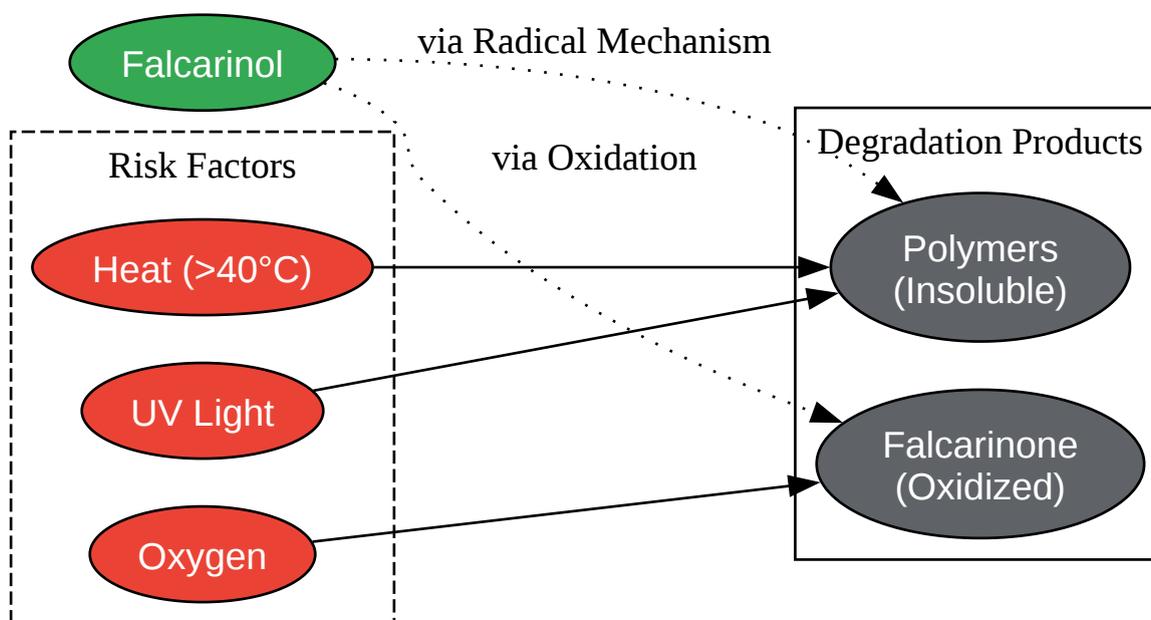
Extraction Decision Logic



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Caption: Decision matrix for selecting between Solvent Extraction and SFE based on scale and purity requirements.

Degradation Pathways & Mitigation



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Caption: Major degradation pathways of Falcarinol. Mitigation requires N₂ atmosphere, amber glass, and T < 40°C.

Quality Control & Quantification

Validation: The identity of the extracted Falcarinol must be confirmed, as UV spectra alone are non-specific for polyacetylenes.

LC-MS/MS Parameters (Confirmatory)

- Ionization: Electrospray Ionization (ESI) - Positive Mode.[5][6]
- Precursor Ion: Polyacetylenes often lose water easily. Look for adducts:
 - (Rarely seen intact).
 - (Dominant fragment).
 - (Common adduct in Acetonitrile mobile phase).
- Quantification: Use external standard calibration with purified Falcarinol (purity >95% by NMR).

References

- Kobaek-Larsen, M., et al. (2017).[7][8] Dietary polyacetylenes, falcarinol and falcarindiol, isolated from carrots prevents the formation of neoplastic lesions in the colon of azoxymethane-induced rats.[1][3][9] Food & Function. [Link](#)
- Kidmose, U., et al. (2004). Effects of genotype, root size, storage, and processing on bioactive compounds in organically grown carrots (*Daucus carota* L.). Journal of Agricultural and Food Chemistry.[10] [Link](#)
- Zidorn, C., et al. (2005). Polyacetylenes from the Apiaceae vegetables carrot, celery, fennel, parsley, and parsnip and their cytotoxic activities.[3] Journal of Agricultural and Food Chemistry.[10] [Link](#)
- Rawson, A., et al. (2013). Polyacetylenes in carrots (*Daucus carota* L.): Quantification and factors affecting their concentration.[4][8] Food Research International. [Link](#)
- Czepa, A., & Hofmann, T. (2003). Structural and sensory characterization of compounds contributing to the bitter off-taste of carrots (*Daucus carota* L.) and carrot puree. Journal of Agricultural and Food Chemistry.[10] [Link](#)

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [journal-of-agroalimentary.ro](https://www.journal-of-agroalimentary.ro) [[journal-of-agroalimentary.ro](https://www.journal-of-agroalimentary.ro)]
- 3. Dietary Polyacetylenic Oxylipins Falcarinol and Falcarindiol Prevent Inflammation and Colorectal Neoplastic Transformation: A Mechanistic and Dose-Response Study in A Rat Model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [findresearcher.sdu.dk:8443](https://findresearcher.sdu.dk/8443) [[findresearcher.sdu.dk:8443](https://findresearcher.sdu.dk/8443)]
- 5. cabidigitallibrary.org [cabidigitallibrary.org]

- [6. researchgate.net \[researchgate.net\]](#)
- [7. Falcarindiol Purified From Carrots Leads to Elevated Levels of Lipid Droplets and Upregulation of Peroxisome Proliferator-Activated Receptor- \$\gamma\$ Gene Expression in Cellular Models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. papersflow.ai \[papersflow.ai\]](#)
- [9. Dietary polyacetylenes, falcarinol and falcarindiol, isolated from carrots prevents the formation of neoplastic lesions in the colon of azoxymethane-induced rats - Food & Function \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [10. Polyacetylenes from the Apiaceae vegetables carrot, celery, fennel, parsley, and parsnip and their cytotoxic activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Note: High-Integrity Extraction of Falcarinol from Apiaceae]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b030405#solvent-extraction-methods-for-rac-falcarinol-from-apiaceae\]](https://www.benchchem.com/product/b030405#solvent-extraction-methods-for-rac-falcarinol-from-apiaceae)

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